

Application Note: Accelerated Synthesis of Perylium and Katritzky Salts via Continuous Flow Chemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,4,6-Triphenylpyrylium
trifluoromethanesulfonate

CAS No.: 70962-62-8

Cat. No.: B1607540

[Get Quote](#)

Abstract

This guide provides a comprehensive overview and detailed protocols for the synthesis of 2,4,6-triarylpyrylium and N-alkylpyridinium (Katritzky) salts using continuous flow chemistry. Pyrylium salts are versatile intermediates and valuable photocatalysts, while Katritzky salts have emerged as critical precursors for generating alkyl radicals in modern organic synthesis. [1][2][3][4] Traditional batch syntheses of these compounds are often plagued by long reaction times and challenging conditions. By leveraging the principles of flow chemistry, including enhanced heat transfer and precise control over reaction parameters, we demonstrate a significant acceleration of these transformations. [5][6] This application note details robust, field-proven protocols that reduce the synthesis time for pyrylium salts from over an hour to as little as three minutes, and enables a "telescoped" two-step synthesis of Katritzky salts in under 20 minutes, eliminating the need for intermediate isolation. [1][2]

The Strategic Advantage of Flow Chemistry for Heterocyclic Synthesis

The synthesis of heterocyclic compounds is a cornerstone of medicinal chemistry and materials science. Pirylium salts, with their electron-deficient oxygen-containing aromatic ring, are highly reactive towards nucleophiles, making them ideal precursors for a wide range of other heterocycles, most notably pyridinium salts upon reaction with primary amines.^{[7][8]} These resulting N-substituted pyridinium salts, known as Katritzky salts, are prized for their ability to act as alkyl radical sources under photoredox or metal catalysis.^{[3][4]}

The primary challenge in the classical synthesis of these salts lies in the reaction kinetics. The formation of the pyrylium ring, often a variation of the Balaban-Nenitzescu-Prall synthesis, typically requires prolonged heating.^{[7][9]} Continuous flow chemistry offers a transformative solution. By conducting reactions in a pressurized, heated microreactor, we can operate in "superheated" conditions, far exceeding the solvent's boiling point at atmospheric pressure.^[2] This, combined with superior mass and heat transfer in the small-diameter tubing, dramatically accelerates the reaction rates.^{[10][11]}

The key advantages of adopting a flow-based approach for this chemistry include:

- **Drastic Time Reduction:** Reaction times are cut from hours to mere minutes.^[2]
- **Enhanced Safety:** Small reactor volumes minimize the risks associated with highly exothermic reactions or the handling of hazardous reagents.^[11]
- **Process Intensification:** The ability to "telescope" reaction sequences—where the product of one step is immediately used as the substrate in the next without isolation—streamlines the entire workflow, improving efficiency and reducing waste.^[6]
- **Scalability and Reproducibility:** Once a process is optimized, scaling up production is a matter of running the system for a longer duration, ensuring consistent product quality.^[11]

Part I: Continuous Flow Synthesis of 2,4,6-Triarylpyrylium Salts

Mechanistic Rationale

The synthesis of 2,4,6-triarylpyrylium salts is efficiently achieved through the acid-catalyzed condensation of a chalcone (an α,β -unsaturated ketone) with an acetophenone derivative.^{[1][2]} The reaction proceeds through a series of aldol-type condensation and cyclization-dehydration steps. The use of a strong acid, such as tetrafluoroboric acid (HBF_4), protonates key intermediates and facilitates the final aromatization to the stable pyrylium cation.^[7] In a flow setup, two reagent streams are continuously mixed and heated, ensuring rapid and homogenous conversion.

Experimental Protocol: Synthesis of 2,4,6-Triphenylpyrylium Tetrafluoroborate

This protocol details the synthesis of a representative pyrylium salt. The same general procedure can be adapted for various substituted chalcones and acetophenones.

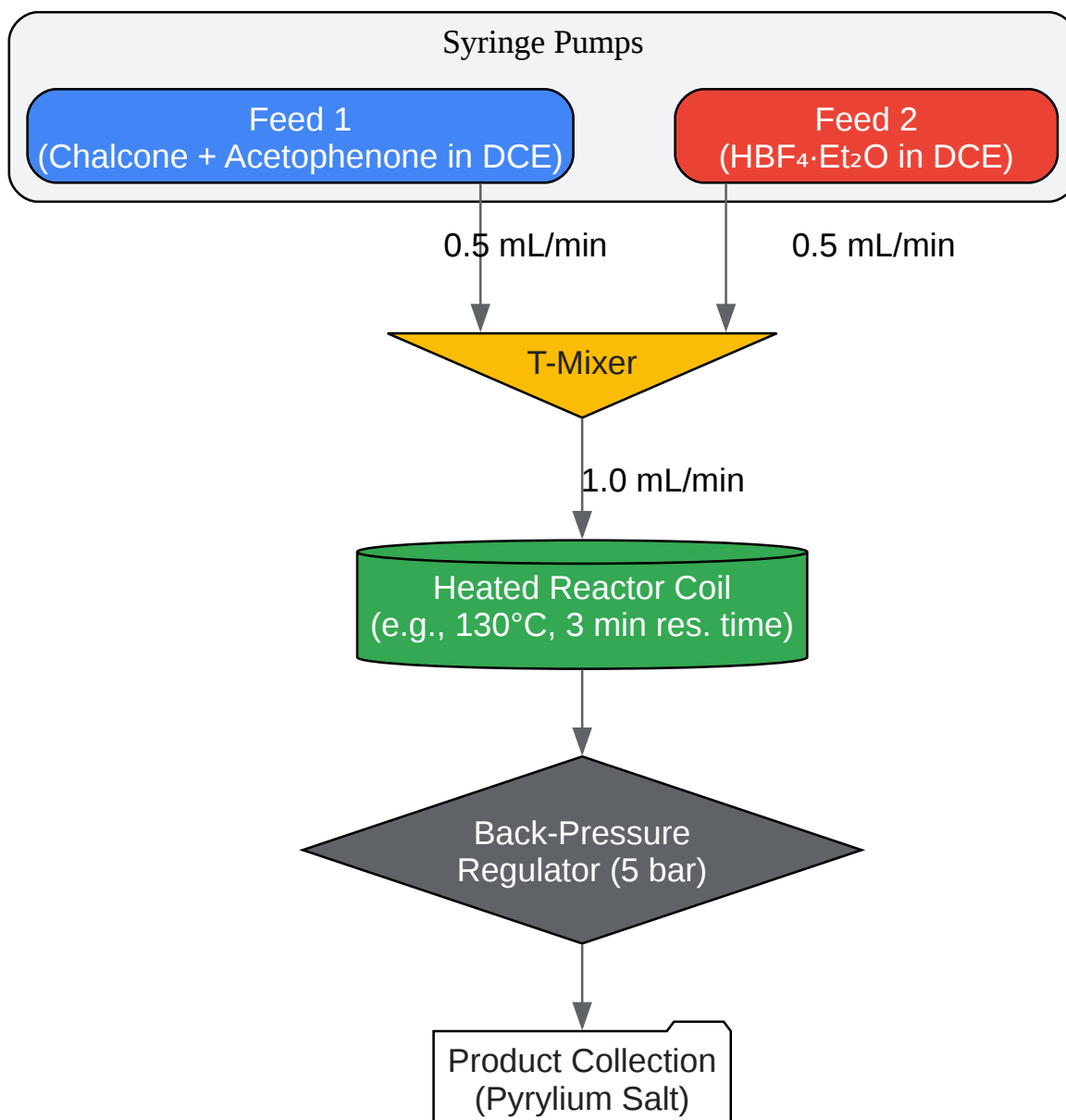
Reagent Preparation:

- Feed 1 (Organic Phase): Dissolve chalcone (2.0 eq) and acetophenone (1.0 eq) in 1,2-dichloroethane (DCE). For example, 0.5 g of chalcone and the corresponding molar equivalent of acetophenone diluted to 3-5 mL.^[1]
- Feed 2 (Acidic Phase): Dilute tetrafluoroboric acid diethyl etherate ($\text{HBF}_4 \cdot \text{Et}_2\text{O}$, 2.0 eq) in DCE to a final volume of 3-5 mL.^[1]

Flow System Setup:

- Configure a flow chemistry system with two syringe pumps, a T-mixer, a heated reactor coil (e.g., 10 mL PFA tubing), and a back-pressure regulator (BPR) set to at least 5 bar (approx. 73 psi) to maintain the solvent in a liquid state at elevated temperatures.
- Pump the two feed solutions at equal flow rates into the T-mixer. The total flow rate will determine the residence time within the heated coil.
- Immerse the reactor coil in a pre-heated oil bath or column heater.
- The output from the BPR is directed to a collection flask. The product often precipitates upon cooling or can be precipitated by adding diethyl ether.

Visualization: Pirylium Salt Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for continuous synthesis of pyrylium salts.

Data Presentation: Optimized Reaction Parameters

The following table summarizes optimized conditions for the synthesis of various 2,4,6-triarylpyrylium tetrafluoroborates as adapted from published procedures.^[1]

Entry	Aryl Substituents (R ¹ , R ² , R ³)	Temp (°C)	Residence Time (min)	Isolated Yield (%)
1	Ph, Ph, Ph	130	3	75
2	4-MeO-Ph, Ph, Ph	110	5	70
3	4-Cl-Ph, Ph, Ph	130	3	65
4	Ph, 4-MeO-Ph, Ph	130	3	82

Part II: Telescoped Flow Synthesis of Katritzky (N-Alkylpyridinium) Salts

Mechanistic Rationale

The conversion of a pyrylium salt to a pyridinium salt is a classic ANRORC (Addition of Nucleophile, Ring Opening, Ring Closure) type mechanism. A primary amine attacks the C2 position of the pyrylium ring, leading to a ring-opened intermediate which subsequently cyclizes and eliminates water to form the aromatic pyridinium ring.^[7]

A "telescoped" flow process is ideally suited for this two-step sequence. The effluent from the first reactor, containing the freshly synthesized pyrylium salt, is not collected but is instead directly mixed with a third stream containing a primary amine. This combined stream then enters a second heated reactor coil where the transformation to the Katritzky salt occurs.^{[1][2]} This integrated approach is highly efficient, avoiding manual handling of intermediates.^[6]

Experimental Protocol: Telescoped Synthesis of a Katritzky Salt

This protocol builds directly upon the pyrylium salt synthesis described in Part I.

Reagent Preparation:

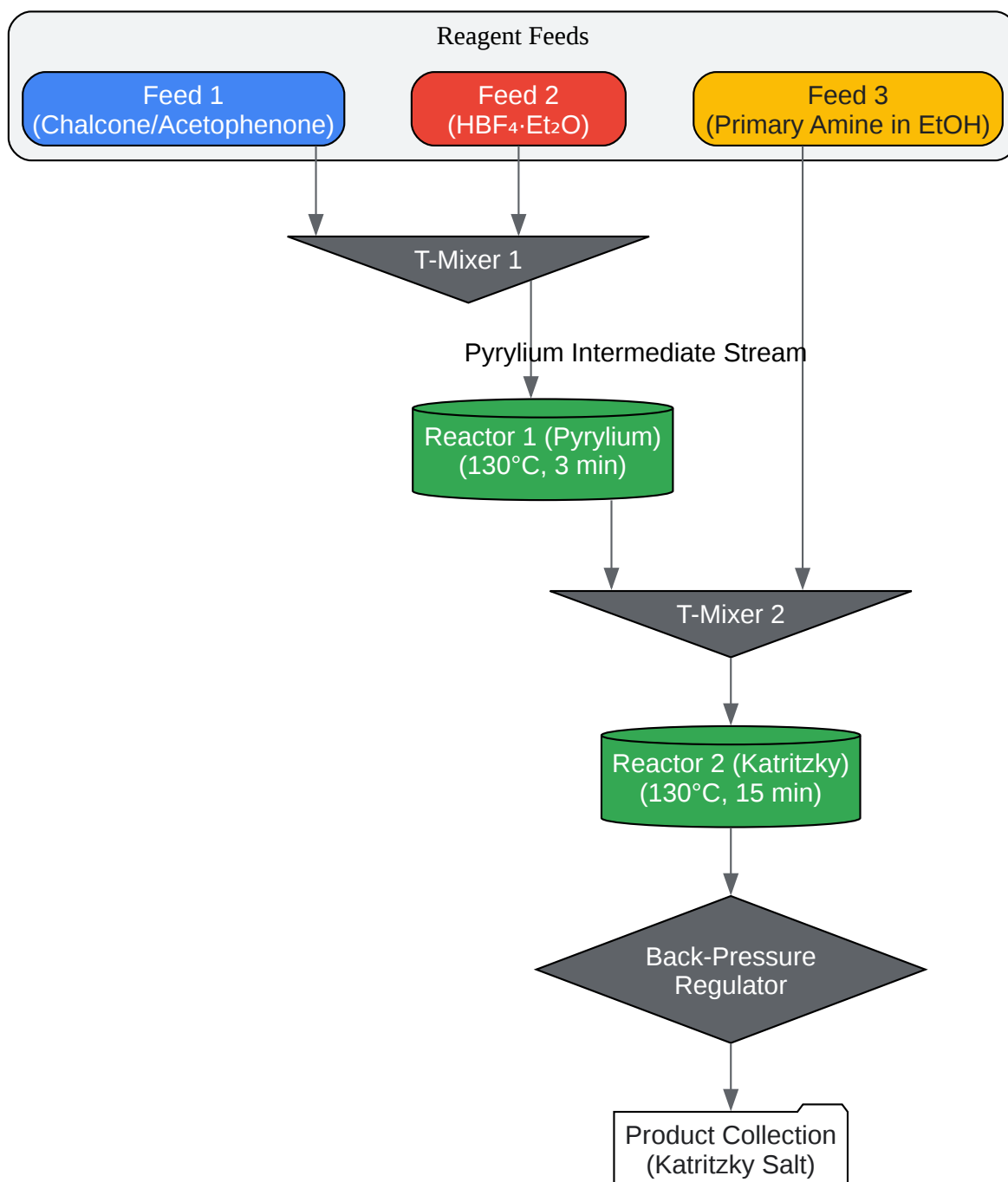
- Feeds 1 & 2: Prepare as described in section 2.2.

- Feed 3 (Amine Phase): Dissolve the desired primary amine (4.0 eq relative to the initial acetophenone) in a suitable solvent like ethanol (EtOH).[2]

Flow System Setup:

- Set up the first stage of the reaction (pyrylium synthesis) as described in section 2.2.
- Instead of directing the output from the first BPR to collection, route it to a second T-mixer.
- Use a third syringe pump to introduce Feed 3 (amine solution) into the second T-mixer.
- The output of this second mixer is passed through a second heated reactor coil.
- The final effluent passes through a BPR and into a collection flask, where the Katritzky salt product is collected, often via precipitation with diethyl ether.[2]

Visualization: Telescoped Synthesis of Katritzky Salts



[Click to download full resolution via product page](#)

Caption: Telescoped two-step flow synthesis of Katritzky salts.

Data Presentation: Representative Katritzky Salt Syntheses

The following table summarizes results for the telescoped synthesis of various Katritzky salts, demonstrating the versatility of the method with different primary amines.^{[1][2]} The total residence time covers both reaction steps.

Entry	Pyrylium Precursor	Amine	Total Residence Time (min)	Isolated Yield (%)
1	2,4,6-Triphenyl	n-Butylamine	18 (3 + 15)	59
2	2,4,6-Triphenyl	n-Octylamine	18 (3 + 15)	41
3	2,4,6-Triphenyl	Allylamine	18 (3 + 15)	54
4	2,4,6-Triphenyl	Benzylamine	18 (3 + 15)	44

Scientific Integrity: A Self-Validating System

The trustworthiness of these flow protocols is grounded in the inherent stability and control of continuous processing.

- **Steady-State Operation:** Once the system reaches a steady state, the reaction conditions (temperature, pressure, concentration) remain constant, ensuring that every portion of the reaction mixture is processed identically. This leads to highly consistent product quality, which can be verified by collecting samples at different time points after equilibration.
- **In-line Process Analytical Technology (PAT):** For rigorous process development and validation, in-line analytical tools are invaluable. Techniques like in-line FTIR spectroscopy (e.g., FlowIR™) can be integrated into the flow path to monitor the reaction in real-time.^[12] ^[13] By tracking the disappearance of reactant peaks and the appearance of product peaks, one can confirm that the reaction has reached completion within the set residence time and immediately detect any process deviations.^[12]
- **Purification and Characterization:** While the telescoped synthesis avoids intermediate purification, the final product requires characterization. The protocols described often yield

products that precipitate directly from the solution in high purity.^[2] Standard analytical techniques such as NMR spectroscopy, mass spectrometry, and elemental analysis should be used to confirm the structure and purity of the isolated salts, validating the efficiency of the flow synthesis. In-line purification techniques, such as scavenger columns or liquid-liquid extraction, can also be integrated for more complex reaction mixtures.^{[14][15]}

Conclusion

The transition from batch to continuous flow synthesis for pyrylium and Katritzky salts offers a paradigm shift in efficiency and process control. The protocols outlined in this application note demonstrate a dramatic reduction in reaction times, from hours to minutes, and enable the seamless integration of multiple synthetic steps.^{[1][2]} This acceleration, coupled with the enhanced safety and scalability inherent to flow chemistry, provides researchers and drug development professionals with a powerful and reliable platform for accessing these valuable heterocyclic compounds.

References

- Sambiagio, C., Ferrari, M., van Beurden, K., et al. (2021). Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization. *Organic Letters*, 23(6), 2042–2047. [[Link](#)]
- Sambiagio, C., Ferrari, M., van Beurden, K., et al. (2021). Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization. *PubMed Central*. [[Link](#)]
- Wikipedia. (n.d.). Pyrylium. *Wikipedia*. [[Link](#)]
- Sambiagio, C., et al. (2021). Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization. *PubMed*. [[Link](#)]
- Sambiagio, C., et al. (2021). Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization. *ACS Publications*. [[Link](#)]

- Barata, V. A. F., et al. (n.d.). From Pyrylium to Pyridinium Salts: Understanding Physicochemical Features. Semantic Scholar. [\[Link\]](#)
- Sambiagio, C., et al. (2021). Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization. ACS Figshare. [\[Link\]](#)
- Rosa, J. N., et al. (n.d.). Flow Chemistry: Towards A More Sustainable Heterocyclic Synthesis. ResearchGate. [\[Link\]](#)
- Perez-An, G., et al. (2006). Lipophilic pyrylium salts in the synthesis of efficient pyridinium-based cationic lipids, gemini surfactants, and lipophilic oligomers for gene delivery. Journal of Medicinal Chemistry, 49(13), 3872–87. [\[Link\]](#)
- Ramirez, A. (2012). The Synthesis of New Pyrylium and Pyridinium Salts. BEARdocs. [\[Link\]](#)
- Cole, K. P., et al. (2025). Sustainable optimization of pharmaceutical synthesis: applications and benefits of continuous flow chemistry. Taylor & Francis Online. [\[Link\]](#)
- Kathuria, A., et al. (2021). Recent advances in continuous flow synthesis of heterocycles. PubMed. [\[Link\]](#)
- Gemo, M., et al. (n.d.). Integrating continuous flow synthesis with in-line analysis and data generation. Organic & Biomolecular Chemistry. [\[Link\]](#)
- Vapourtec. (n.d.). Rapid Analysis and Optimization of Continuous Flow Reactions. Vapourtec. [\[Link\]](#)
- Britton, J. & Raston, C. L. (2017). In-Line Purification: A Key Component to Facilitate Drug Synthesis and Process Development in Medicinal Chemistry. PubMed Central. [\[Link\]](#)
- Mettler Toledo. (n.d.). Benefits of Continuous Flow Chemistry. Mettler Toledo. [\[Link\]](#)
- Glasnov, T. (2022). Inline purification in continuous flow synthesis – opportunities and challenges. Beilstein Journal of Organic Chemistry. [\[Link\]](#)

- Balaban, A. T. (n.d.). A Chemical Engineer with Remarkable Discoveries in Organic Chemistry, Astrophysics, and Number Theory. Revista de Chimie. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. Continuous-Flow Synthesis of Pyrylium Tetrafluoroborates: Application to Synthesis of Katritzky Salts and Photoinduced Cationic RAFT Polymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. tandfonline.com [tandfonline.com]
- 7. Pyrylium - Wikipedia [en.wikipedia.org]
- 8. Lipophilic pyrylium salts in the synthesis of efficient pyridinium-based cationic lipids, gemini surfactants, and lipophilic oligomers for gene delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. bch.ro [bch.ro]
- 10. Recent advances in continuous flow synthesis of heterocycles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Revolutionizing Drug Chemical Processes: The Benefits of Flow Chemistry - SEQENS [seqens.com]
- 12. vapourtec.com [vapourtec.com]
- 13. mt.com [mt.com]
- 14. In-Line Purification: A Key Component to Facilitate Drug Synthesis and Process Development in Medicinal Chemistry - PMC [pubmed.ncbi.nlm.nih.gov]

- 15. BJOC - Inline purification in continuous flow synthesis – opportunities and challenges [beilstein-journals.org]
- To cite this document: BenchChem. [Application Note: Accelerated Synthesis of Pyrylium and Katritzky Salts via Continuous Flow Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607540/docs#application-note-accelerated-synthesis-of-pyrylium-and-katritzky-salts-via-continuous-flow-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)